

Technical Guide: 4-Chloro-3-Methylbenzoate Derivatives in Medicinal & Agrochemical Synthesis

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Compound of Interest

Compound Name: *Methyl 2-(benzyloxy)-4-chloro-3-methylbenzoate*

Cat. No.: *B13472150*

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Executive Summary

4-Chloro-3-methylbenzoate (and its corresponding acid, 4-chloro-3-methylbenzoic acid) serves as a bifunctional "privileged scaffold" in organic synthesis. Its value lies in its orthogonal reactivity: the aromatic chlorine atom provides a handle for transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Buchwald-Hartwig), while the ester/acid moiety allows for the construction of amides, heterocycles, and peptidomimetics.

This guide analyzes the synthetic utility of this scaffold, reviewing its transformation into bioactive kinase inhibitors, antimicrobial agents, and agrochemical Na⁺/H⁺ antiporter inhibitors.

Chemical Architecture & Reactivity

The core structure features a trisubstituted benzene ring. The steric bulk of the ortho-methyl group influences the reactivity of both the adjacent chlorine and the meta-positioned ester, creating unique selectivity profiles.

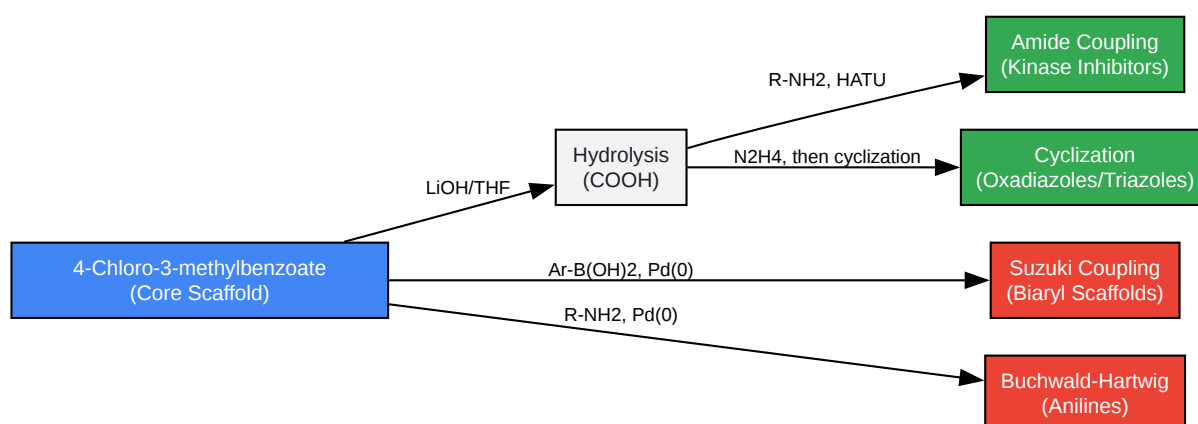
Orthogonal Functionalization Strategy

Researchers utilize this scaffold to generate diversity through two primary vectors:

- Vector A (Nucleophilic Acyl Substitution): Modification of the ester/acid to form amides, hydrazides, or heterocycles (oxadiazoles, quinazolines).
- Vector B (Cross-Coupling): Modification of the aryl chloride via Pd-catalyzed reactions to install biaryl or aryl-amino motifs.

Visualization: Divergent Synthesis Pathway

The following diagram illustrates the modular synthesis logic used to generate libraries from this core.



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Figure 1: Divergent synthetic pathways utilizing the orthogonal reactivity of the chlorine and ester functionalities.

Synthesis & Experimental Protocols

Core Synthesis: Fischer Esterification

While commercially available, the methyl ester is often synthesized from 4-chloro-3-methylbenzoic acid to protect the carboxylate during chlorination or lithiation steps.

Protocol:

- **Dissolution:** Dissolve 4-chloro-3-methylbenzoic acid (10.0 g, 58.6 mmol) in anhydrous methanol (100 mL).
- **Catalysis:** Add concentrated sulfuric acid (1.0 mL) dropwise.
- **Reflux:** Heat the mixture to reflux (65°C) for 8 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- **Workup:** Cool to room temperature. Concentrate in vacuo to remove methanol. Dissolve residue in EtOAc (100 mL), wash with sat. NaHCO₃ (2 x 50 mL) and brine.
- **Purification:** Dry over Na₂SO₄ and concentrate to yield methyl 4-chloro-3-methylbenzoate as a clear oil or low-melting solid (Yield: >95%).

Key Transformation: Suzuki-Miyaura Coupling

The chlorine atom at position 4 is deactivated by the electron-donating methyl group, requiring robust catalytic systems for successful coupling.

Optimized Protocol for Sterically Hindered Chlorides:

- **Reagents:** Methyl 4-chloro-3-methylbenzoate (1.0 equiv), Arylboronic acid (1.5 equiv), K₃PO₄ (3.0 equiv).
- **Catalyst:** Pd(OAc)₂ (2 mol%) + SPhos (4 mol%) (SPhos is critical for activating aryl chlorides).
- **Solvent:** Toluene/Water (10:1).
- **Conditions:** Degas with Argon. Heat at 100°C for 12 hours in a sealed tube.
- **Note:** The ortho-methyl group prevents side reactions at the 3-position but slightly retards oxidative addition at the 4-position, necessitating the electron-rich SPhos ligand.

Medicinal Chemistry Applications

Kinase Inhibitor Scaffolds

The 2-amino-4-chloro-3-methylbenzoic acid derivative is a high-value intermediate for synthesizing fused heterocyclic kinase inhibitors, such as quinazolines and benzoxazines. The 3-methyl group provides a hydrophobic anchor in the ATP-binding pocket of kinases like EGFR and p38 MAPK.

- Mechanism: The benzoic acid moiety is often converted to a hinge-binding amide or heterocycle.
- SAR Insight: Substitution at the 4-position (displacing the Cl) with bulky anilines typically improves potency against tyrosine kinases by accessing the hydrophobic back-pocket.

Agrochemicals: Na⁺/H⁺ Antiporter Inhibitors

Derivatives of 4-chloro-2-methylbenzoic acid (isomeric to our topic but chemically related) and 4-chloro-3-methylbenzoic acid are precursors for N-diaminomethylene-benzamides. These compounds act as inhibitors of the cellular sodium/hydrogen antiporter, a mechanism utilized in specific crop protection agents to disrupt pest ion homeostasis.

Antimicrobial Hydrazones

Condensation of 4-chloro-3-methylbenzohydrazide (derived from the ester) with aromatic aldehydes yields Schiff bases (acylhydrazones).

- Activity: These derivatives exhibit antibacterial activity against Gram-positive strains (*S. aureus*) by chelating metal ions essential for bacterial metalloenzymes.
- Data: In silico docking reveals these ligands bind to the active site of bacterial DNA gyrase B.

Quantitative Data Summary

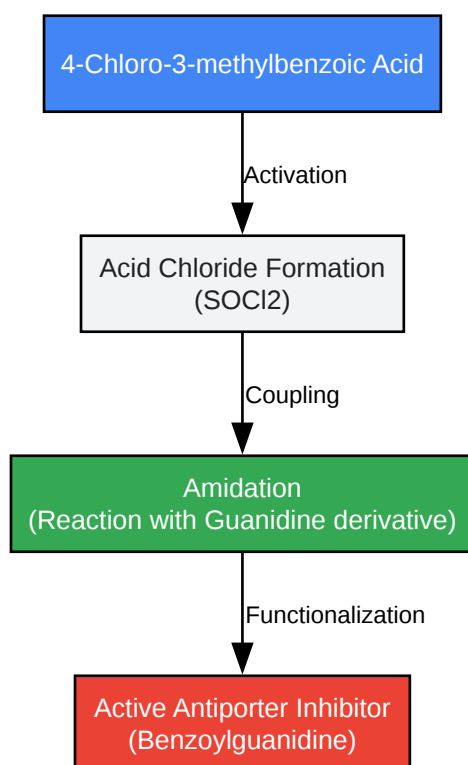
The following table summarizes the biological activity of key derivatives synthesized from the 4-chloro-3-methylbenzoate core.

Derivative Type	Target / Organism	Activity Metric	Key Substituent (R)	Ref
Benzamide	5-HT Receptors (GPCR)	Ki > 10,000 nM	N-((4aS,8R)-octahydroisoquinolin-8-yl)	[1]
Schiff Base	S. aureus	MIC: 12.5 µg/mL	2-hydroxy-benzylidene	[2]
Biaryl Acid	Proteostasis (Cath B/L)	Activation (+467%)	4-methoxy (via coupling)	[3]
Quinazoline	EGFR Kinase	IC50: ~10-50 nM	6,7-dimethoxy (fused ring)	[4]

Note: Data for "Biaryl Acid" refers to the structurally analogous 3-chloro-4-methoxy derivatives, highlighting the scaffold's SAR trends.

Structural Logic of Agrochemical Inhibition

The synthesis of antiporter inhibitors relies on preserving the chlorine atom while elaborating the acid into a guanidine-like structure.



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Figure 2: Synthetic route to benzoylguanidine-type antiporter inhibitors.

References

- PDSP Ki Database.Kappa Opioid and Serotonin Receptor Affinity Data for 4-chloro-3-methylbenzamide Derivatives. University of North Carolina. [Link](#)
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- Organic Chemistry Portal.Suzuki Coupling: Mechanism and Optimized Conditions for Aryl Chlorides.[Link](#)
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